

Cypenamine: Application Notes for Use as an Analytical Reference Standard

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Compound of Interest

Compound Name: Cypenamine

Cat. No.: B097234

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Introduction

Cypenamine, also known as 2-phenylcyclopentan-1-amine, is a psychostimulant compound that acts as a norepinephrine-dopamine releasing agent (NDRA).[1] As an analytical reference standard, it is crucial for the accurate identification and quantification of this substance in forensic analysis, clinical toxicology, and pharmaceutical research. This document provides detailed information on acquiring **Cypenamine**, its chemical and physical properties, and protocols for its use in common analytical techniques.

Acquiring Cypenamine Analytical Reference Standard

Cypenamine as an analytical reference standard is available from several reputable chemical suppliers. It is essential to source this material from vendors who provide a comprehensive Certificate of Analysis (CoA) to ensure identity, purity, and traceability.

Table 1: Verified Suppliers of **Cypenamine** Analytical Reference Standard

Supplier	Product Name	CAS Number	Purity Specification	Notes
Cayman Chemical	Cypenamine (hydrochloride)	5588-23-8	≥97%	Provided as a crystalline solid. Intended for research and forensic applications. [2]
LGC Standards	Cypenamine	15301-54-9	Not specified	Available as a neat material. [3] [4]
MedKoo Biosciences	Cypenamine	15301-54-9	Not specified	Available via custom synthesis for research purposes. [5]
Benchchem	Cypenamine	15301-54-9	Not specified	Research chemical. [1]

Note: **Cypenamine** can be available as the free base (CAS 15301-54-9) or as a hydrochloride salt (CAS 5588-23-8). Ensure you are acquiring the correct form for your specific analytical needs.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Cypenamine** is fundamental for its proper handling, storage, and use in analytical method development.

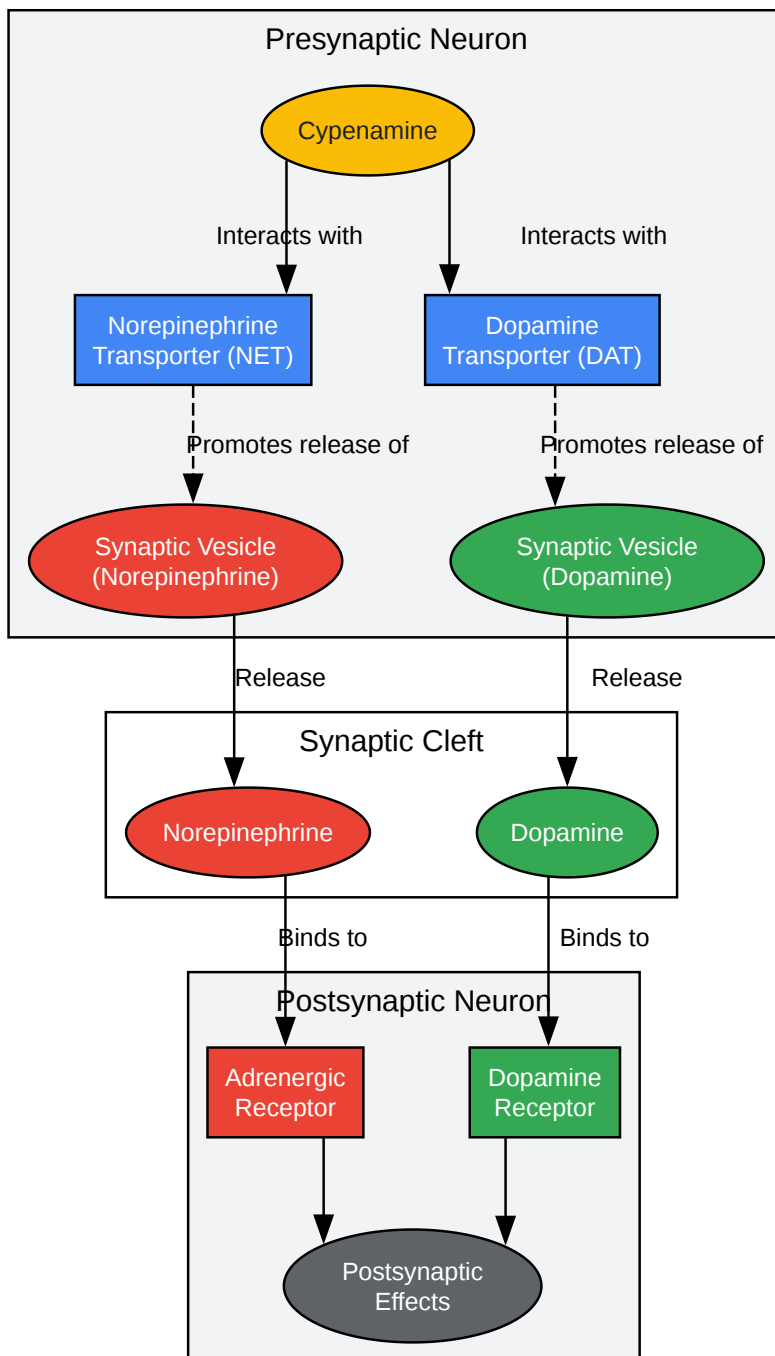
Table 2: Chemical and Physical Data of **Cypenamine**

Property	Value	Reference
Chemical Name	2-phenylcyclopentan-1-amine	[3][4]
Synonyms	Cyclopentanamine, 2-phenyl-; Cyclopentylamine, 2-phenyl-	[4]
Molecular Formula	C ₁₁ H ₁₅ N	[3][4]
Molecular Weight	161.24 g/mol	[3][4]
CAS Number	15301-54-9 (free base)	[3][4]
CAS Number	5588-23-8 (hydrochloride)	[2]
Appearance	Crystalline solid (hydrochloride salt)	[2]
Solubility	Cypenamine HCl: DMSO: 1 mg/mL; PBS (pH 7.2): 2 mg/mL	[2]
Storage	-20°C	[2]
Stability	≥ 5 years (hydrochloride salt, when stored properly)	[2]

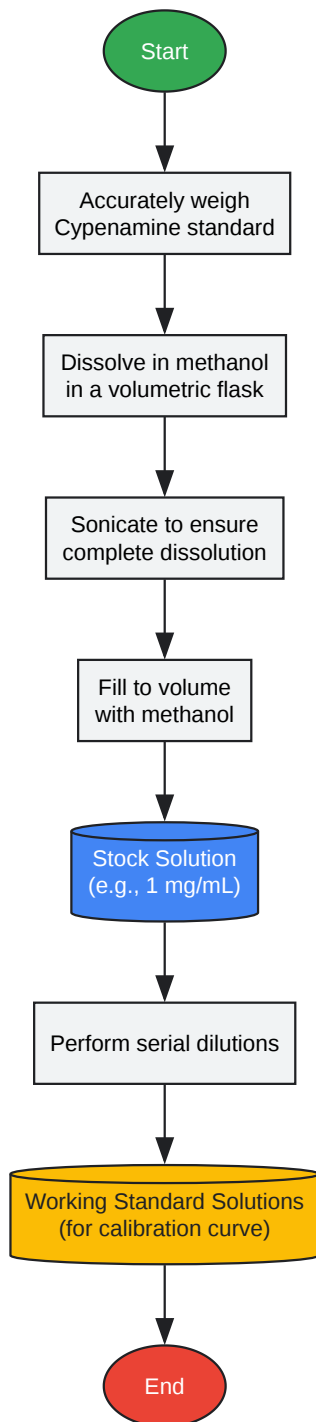
Proposed Signaling Pathway

Cypenamine is classified as a norepinephrine-dopamine releasing agent (NDRA). Its mechanism of action involves the release of these catecholamines from presynaptic neurons, leading to increased concentrations in the synaptic cleft and enhanced neurotransmission. This is thought to be achieved through interaction with the norepinephrine transporter (NET) and the dopamine transporter (DAT).

Proposed Signaling Pathway of Cypenamine



Workflow for Standard Solution Preparation

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References

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- To cite this document: BenchChem. [Cypenamine: Application Notes for Use as an Analytical Reference Standard]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b097234#where-to-acquire-cypenamine-as-an-analytical-reference-standard>]

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